

A Comprehensive Technical Guide to the Refractive Index of Pure Ethyl Cyclohexylacetate

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Compound of Interest

Compound Name: Ethyl cyclohexylacetate

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This technical guide provides an in-depth analysis of the refractive index of pure **ethyl cyclohexylacetate**, a critical physical property for substance identification, purity assessment, and quality control in research and industrial applications. This document outlines the established refractive index value, the experimental context for its measurement, and the underlying principles governing this optical characteristic.

Quantitative Data: Refractive Index

The refractive index of pure **ethyl cyclohexylacetate** has been determined under standard conditions. The data is summarized in the table below for clarity and comparative analysis.

Parameter	Value	Conditions
Refractive Index (n)	1.444	20°C, 589 nm (Sodium D-line) [1] [2] [3] [4]
Refractive Index Range	1.44200 to 1.45000	20.00 °C [5]

The single value of 1.444 represents the most commonly cited refractive index for pure **ethyl cyclohexylacetate** at 20°C using the sodium D-line (n_{20/D})[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#). The provided range of 1.44200 to 1.45000 likely reflects acceptable specifications for commercial-grade **ethyl cyclohexylacetate**, where slight variations in purity can influence the measurement[\[5\]](#).

Experimental Protocol: Measurement of Refractive Index

While specific experimental reports detailing the measurement for **ethyl cyclohexylacetate** are not extensively available, a standard and widely accepted methodology for determining the refractive index of a liquid like **ethyl cyclohexylacetate** involves the use of a refractometer. The general protocol is as follows:

Objective: To measure the refractive index of a pure liquid sample of **ethyl cyclohexylacetate**.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath (to maintain 20°C)
- Light source (typically a sodium lamp for the D-line)
- Dropper or pipette
- Lint-free tissues
- Calibration standard (e.g., distilled water)
- Solvent for cleaning (e.g., ethanol or isopropanol)

Procedure:

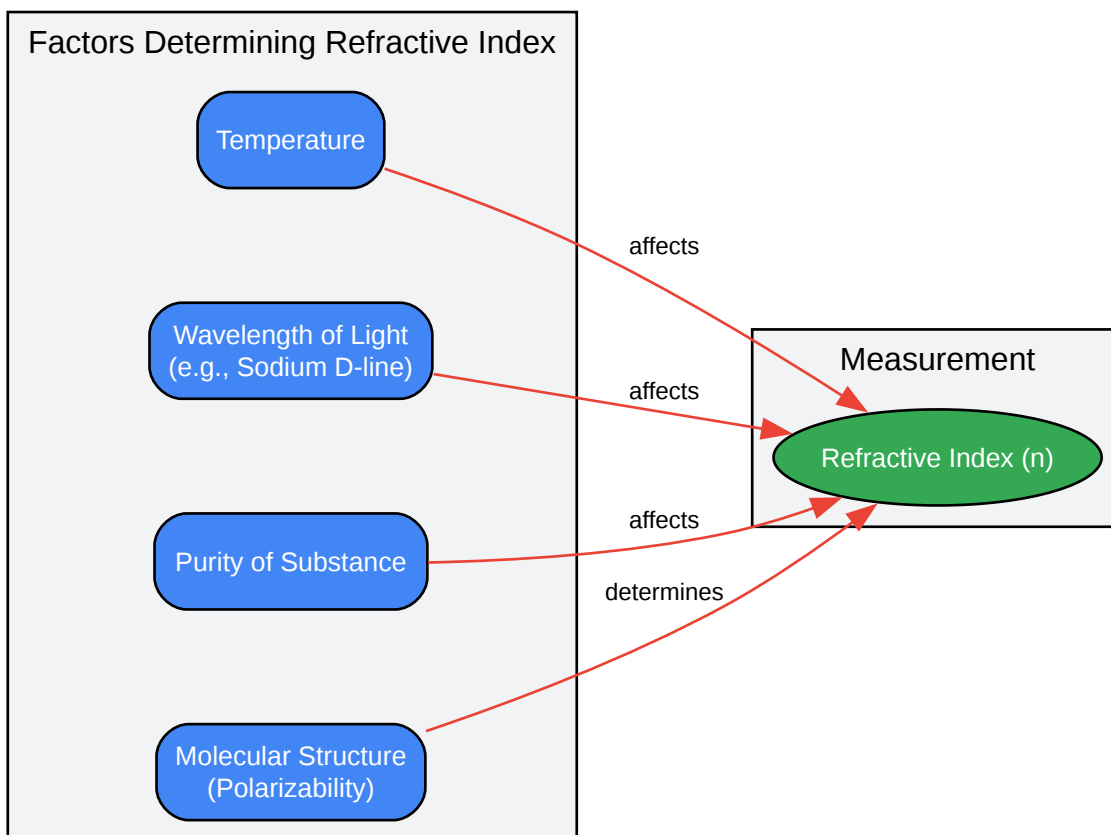
- Calibration:
 - Ensure the refractometer is clean and calibrated.
 - Place a drop of the calibration standard (e.g., distilled water with a known refractive index of 1.333 at 20°C) onto the prism.
 - Close the prism and allow the temperature to equilibrate to 20°C, as controlled by the water bath.

- Adjust the instrument to read the known refractive index of the standard.
- Sample Preparation:
 - Ensure the **ethyl cyclohexylacetate** sample is pure and free of any suspended particles or water.
- Measurement:
 - Clean the prism surface thoroughly with a suitable solvent and allow it to dry completely.
 - Using a clean dropper, place a few drops of the **ethyl cyclohexylacetate** sample onto the surface of the refractometer's prism.
 - Close the prism assembly securely.
 - Allow the sample to reach the target temperature of 20°C.
 - Direct the light source through the sample.
 - Observe the light path through the eyepiece (for an Abbe refractometer) or on the digital display.
 - Adjust the instrument's controls to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
 - Read the refractive index value from the instrument's scale or digital display.
- Cleaning:
 - Thoroughly clean the prism with a soft, lint-free tissue and an appropriate solvent to remove all traces of the sample.

Factors Influencing Refractive Index: A Logical Relationship

The refractive index of a substance is not an arbitrary value but is dependent on several key factors. The following diagram illustrates the logical relationship between these factors and the

resulting refractive index.



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Caption: Logical relationship of factors affecting the refractive index.

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